

# Fenoprop as a Plant Growth Regulator: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Fenoprop ethanolamine*

Cat. No.: *B15345265*

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Disclaimer: The use of Fenoprop, also known as Silvex or 2,4,5-TP, has been banned in many countries, including the United States since 1985, due to health and environmental concerns. [1][2] This document is intended for research and informational purposes only and does not endorse or recommend the use of this substance. Information regarding "**Fenoprop ethanolamine**" is scarce; therefore, this document focuses on the more widely studied parent compound, Fenoprop.

## Introduction

Fenoprop is a synthetic auxin, a type of plant growth regulator, that mimics the action of the natural plant hormone indole-3-acetic acid (IAA). [1][2] It was historically used in agriculture to control broadleaf weeds and as a plant growth regulator for various purposes, including preventing pre-harvest fruit drop and for fruit thinning. [1][3] Its mechanism of action involves inducing rapid and uncontrolled cell growth, which at high concentrations leads to plant death, and at lower, controlled concentrations can be used to manipulate plant development. [1][2]

## Application Notes

### Mechanism of Action:

Fenoprop, as a synthetic auxin, disrupts normal plant growth processes. At a molecular level, it is perceived by auxin receptors, primarily the TIR1/AFB F-box proteins. [4][5][6] This binding event leads to the degradation of Aux/IAA transcriptional repressors, which in turn releases Auxin Response Factors (ARFs). [5][7][8] The activation of ARFs initiates the transcription of

auxin-responsive genes, leading to a variety of physiological responses depending on the concentration and the plant tissue.[\[6\]](#)[\[8\]](#)

#### Applications in Agriculture:

- **Prevention of Pre-Harvest Fruit Drop:** Fenoprop was effective in delaying the formation of the abscission layer at the base of the fruit stem, thus preventing premature fruit drop in crops like apples.[\[3\]](#)[\[9\]](#) It was reported to be effective for 3 to 6 weeks after treatment.[\[3\]](#)
- **Fruit Thinning:** By inducing a controlled level of fruitlet abscission, fenoprop could be used to thin fruit crops. This practice helps to increase the size and quality of the remaining fruits and can help overcome biennial bearing (the tendency of some fruit trees to bear heavily in one year and lightly in the next).[\[10\]](#)

#### Regulatory Status:

The use of Fenoprop (Silvex) has been discontinued in many parts of the world due to concerns about its potential toxicity and contamination with 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD), a highly toxic compound.[\[11\]](#) It is classified as a persistent organic pollutant by the United Nations Environment Programme (UNEP).

## Data Presentation

Table 1: Historical Application Rates of Similar Synthetic Auxins for Pre-Harvest Drop Control in Apples

Active Ingredient	Application Rate (ppm)	Application Timing	Efficacy Duration
Naphthaleneacetic acid (NAA)	10 - 20 ppm	Just as fruit begins to loosen	7 - 10 days <a href="#">[12]</a> <a href="#">[13]</a>
2,4-Dichlorophenoxyacetic acid (2,4-D)	15 - 30 g a.e./acre	Before significant fruit drop begins	Season-long (in citrus) <a href="#">[14]</a>

Note: Specific application rates for Fenoprop are not readily available in recent literature due to its discontinued use. The data presented for NAA and 2,4-D are for illustrative purposes to provide context on the application of synthetic auxins for a similar purpose.

Table 2: Historical Application Rates of Thinning Agents in Apples

Active Ingredient	Application Rate	Application Timing (King Fruit Diameter)
Naphthaleneacetic acid (NAA)	Varies by formulation	7 - 12 mm[15]
Carbaryl	Varies by formulation	Petal fall to 15 mm[16]
6-Benzyladenine (6-BA)	Varies by formulation	7 - 15 mm[16]

Note: This table provides examples of other chemical thinning agents and their typical application timings. Specific rates for Fenoprop are not detailed in contemporary sources.

## Experimental Protocols

### Protocol 1: Evaluation of a Synthetic Auxin for Pre-Harvest Fruit Drop Prevention in Apples

Objective: To determine the efficacy of a test synthetic auxin in preventing pre-harvest fruit drop.

#### Materials:

- Mature, fruit-bearing apple trees of a cultivar known for pre-harvest drop.
- Test synthetic auxin solution at various concentrations.
- Control solution (water and surfactant).
- Pressurized sprayer for uniform application.
- Surfactant to improve spray coverage.
- Fruit maturity assessment tools (e.g., starch-iodine test kit, penetrometer).

- Data collection sheets.

#### Methodology:

- **Experimental Design:** Select a block of uniform trees. Use a randomized complete block design with a minimum of 5 single-tree replications per treatment. Treatments should include a control and at least three concentrations of the test compound.
- **Treatment Preparation:** Prepare the spray solutions of the test compound at the desired concentrations (e.g., 5, 10, 20 ppm). Include a non-ionic surfactant as per manufacturer's recommendations. The control solution should contain only water and the surfactant.
- **Application:** Apply treatments approximately 2-3 weeks before the anticipated harvest date. [12] Ensure thorough and uniform coverage of the entire tree canopy to the point of drip. Applications should be made under calm weather conditions to avoid drift.
- **Data Collection:**
  - **Fruit Drop:** At 3-4 day intervals following application until harvest, count and remove all dropped fruit from under each sample tree.
  - **Fruit Maturity:** At the time of harvest, collect a random sample of 20 fruits per tree. Assess fruit firmness, soluble solids content (SSC), and starch index.
- **Data Analysis:** Analyze the cumulative fruit drop data and fruit maturity parameters using analysis of variance (ANOVA) to determine the effect of the treatments.

#### Protocol 2: Assessment of a Synthetic Auxin for Chemical Thinning of Apples

**Objective:** To evaluate the efficacy of a test synthetic auxin as a fruit thinning agent.

#### Materials:

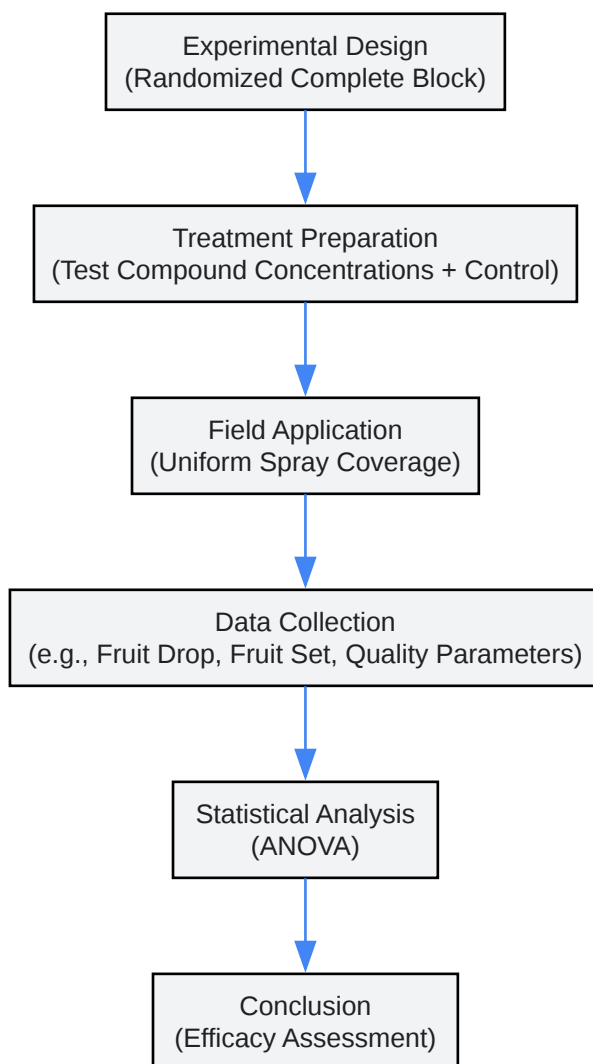
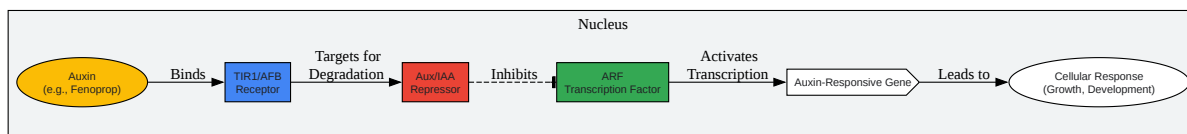
- Mature apple trees with a heavy fruit set.
- Test synthetic auxin solution at various concentrations.
- Control solution (water and surfactant).

- Pressurized sprayer.
- Surfactant.
- Calipers for measuring fruit diameter.
- Data collection sheets.

#### Methodology:

- Experimental Design: Select a block of uniform trees with heavy bloom and fruit set. Use a randomized complete block design with at least 5 single-tree replications per treatment.
- Treatment Preparation: Prepare spray solutions of the test compound at various concentrations. Include a non-ionic surfactant.
- Application: Apply the treatments when the king fruitlets reach a diameter of 10-15 mm.<sup>[16]</sup> Ensure complete coverage of the foliage and fruit clusters.
- Data Collection:
  - Fruit Set: Before application, tag 4-5 representative branches on each tree and count the number of fruitlets.
  - Post-Thinning Fruit Count: 2-3 weeks after application, recount the number of fruitlets on the tagged branches to determine the percentage of fruit drop.
  - Harvest Evaluation: At harvest, determine the average fruit weight, diameter, and seed number from a sample of 50 fruits per tree. Also, assess the return bloom in the following spring.
- Data Analysis: Use ANOVA to analyze the effects of the treatments on fruit set, fruit size, and other harvest parameters.

## Mandatory Visualization



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